

Application Note 1: Cell-Based Antifungal Growth Inhibition HTS Assay

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Compound of Interest

Compound Name: Antifungal agent 64

Cat. No.: B12395633

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A primary and robust method for identifying novel antifungal compounds is through cell-based high-throughput screening that measures the inhibition of fungal growth. This approach provides a direct assessment of a compound's ability to impede the proliferation of a target fungal pathogen. The assay can be configured in various formats, with optical density (OD) measurements and cell viability indicators being the most common read

- To cite this document: BenchChem. [Application Note 1: Cell-Based Antifungal Growth Inhibition HTS Assay]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12395633/docs#application-note-1-cell-based-antifungal-growth-inhibition-hts-assay\]](https://www.benchchem.com/product/b12395633/docs#application-note-1-cell-based-antifungal-growth-inhibition-hts-assay)

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